

Commercial Availability of Dehydro Mefloquine-d5

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Compound of Interest

Compound Name: Dehydro Mefloquine-d5

Cat. No.: B587915

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Dehydro Mefloquine-d5, a deuterium-labeled analog of a Mefloquine metabolite, serves as a critical internal standard for analytical and pharmacokinetic studies. Its use in mass spectrometry and liquid chromatography enables precise quantification of Mefloquine in biological samples.^[1] This technical overview outlines the commercial suppliers of this compound and summarizes publicly available data.

Identified Commercial Suppliers

A number of specialized chemical suppliers offer **Dehydro Mefloquine-d5** for research purposes. These companies provide reference standards and isotopically labeled compounds to the scientific community. Key suppliers identified include:

- Veeprho: A leading supplier of impurity reference standards, Veeprho offers **Dehydro Mefloquine-d5** and has offices in the USA and the UK.^[1]
- Xcess Biosciences: This supplier provides the compound for research use only, with stated purity levels of $\geq 98\%$.^[2]
- Santa Cruz Biotechnology (SCBT): A well-known biochemical supplier, SCBT lists **Dehydro Mefloquine-d5** for proteomics research.^[3]
- BioOrganics: This company provides the compound with a catalog number and specifies a purity of $>98\%$.

- Pharmaffiliates: Specializing in pharmaceutical standards and fine chemicals, Pharmaffiliates offers **Dehydro Mefloquine-d5** and provides basic physical and storage information.[4]
- LGC Standards: A global supplier of reference materials, LGC lists the compound under its TRC brand.
- Biotech Hub Africa: This supplier lists the product in a 10 mg quantity.[5]

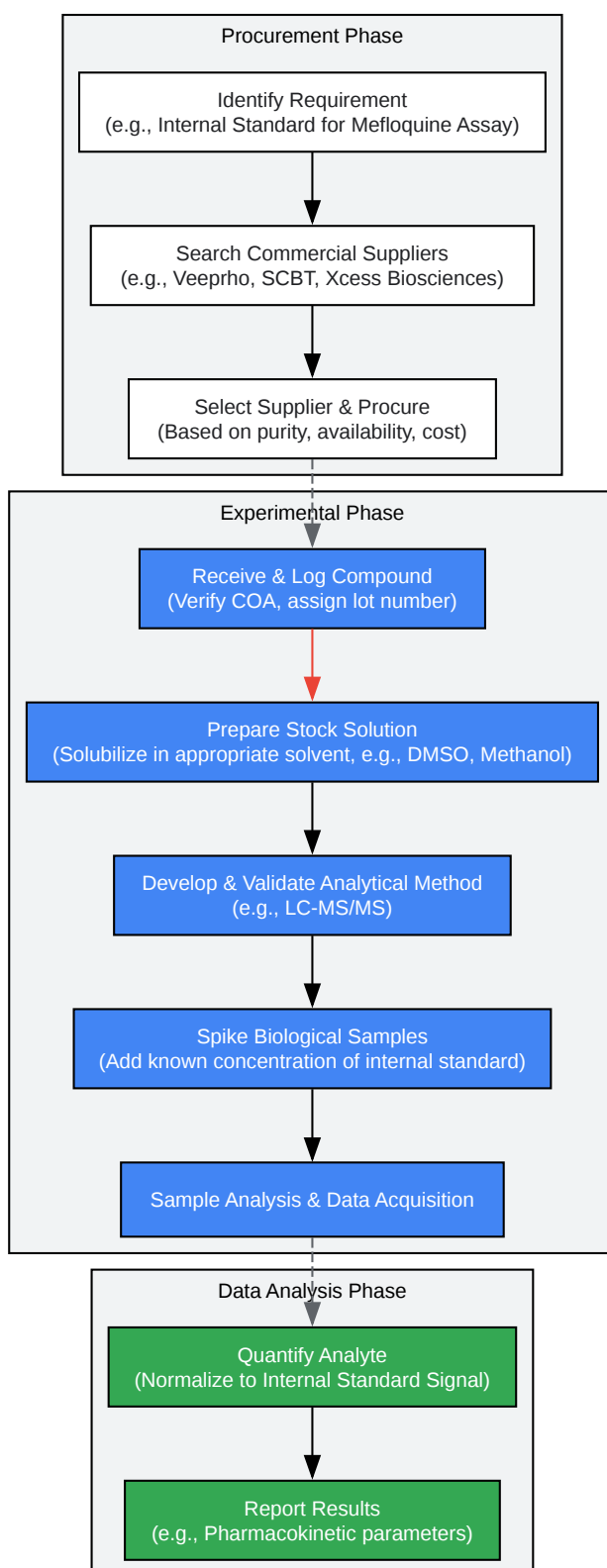
Technical Data Summary

The following table summarizes the quantitative and technical information available from the suppliers' public data sheets. This information is crucial for experimental planning, including preparation of stock solutions and analytical method development.

Parameter	Value	Source(s)
CAS Number	1246819-32-8	Veeprho, Xcess Biosciences, SCBT, BioOrganics, Pharmaffiliates[1][2][3][4]
Molecular Formula	C ₁₇ H ₅ D ₅ F ₆ N ₂ O	SCBT, BioOrganics, Pharmaffiliates[3][4]
Molecular Weight	377.30 g/mol	Xcess Biosciences, SCBT, Pharmaffiliates[2][3][4]
Purity	≥98%	Xcess Biosciences, BioOrganics[2]
Appearance	Solid Powder, Light-Yellow Solid	Xcess Biosciences, Pharmaffiliates[2][4]
Storage Condition	Dry, dark at -20°C; 2-8°C Refrigerator	Xcess Biosciences, Pharmaffiliates[2][4]
Shipping Condition	Ambient Temperature	Xcess Biosciences, Pharmaffiliates[2][4]

Conceptual Workflow for Research Application

While detailed experimental protocols and signaling pathways are proprietary and specific to the research being conducted, a general workflow for the procurement and use of a chemical standard like **Dehydro Mefloquine-d5** can be visualized. This process is fundamental to any research involving quantitative analysis.



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Caption: General workflow from procurement to application of **Dehydro Mefloquine-d5** as an internal standard.

Disclaimer: The information presented is based on publicly available data from supplier websites. Researchers should always consult the specific Certificate of Analysis (COA) and Safety Data Sheet (SDS) provided with the product for the most accurate and lot-specific information.

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